

# CCT369260 stability and storage conditions

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## Compound of Interest

Compound Name: CCT369260

Cat. No.: B2406010

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## CCT369260 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **CCT369260**, a B-cell lymphoma 6 (BCL6) inhibitor.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **CCT369260**?

A1: For long-term storage, the solid form of **CCT369260** should be stored at -20°C for up to three years or at 4°C for up to two years.<sup>[1][2]</sup>

Q2: What are the recommended conditions for storing **CCT369260** in solvent?

A2: Stock solutions of **CCT369260** should be stored at -80°C for up to six months or at -20°C for up to one month.<sup>[1][2]</sup> To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.<sup>[1]</sup>

Q3: What is the recommended solvent for preparing stock solutions of **CCT369260**?

A3: Dimethyl sulfoxide (DMSO) is a suitable solvent for preparing stock solutions of **CCT369260**.<sup>[1][2]</sup>

Q4: How is **CCT369260** shipped, and is it stable during transit?

A4: **CCT369260** is typically shipped at room temperature. The compound is stable at ambient temperatures for the duration of ordinary shipping, including time spent in customs.[1][2]

Q5: What is the mechanism of action of **CCT369260**?

A5: **CCT369260** is a BCL6 inhibitor that acts as a molecular glue-type degrader.[3][4] It induces the degradation of the BCL6 oncoprotein, which is a key transcriptional repressor involved in the pathogenesis of certain lymphomas.[3][5][6]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of compound activity in cellular assays	Improper storage of stock solution (e.g., repeated freeze-thaw cycles, prolonged storage at -20°C).	Prepare fresh stock solutions from powder. Aliquot new stock solutions to minimize freeze-thaw cycles. Ensure storage at -80°C for long-term use.[1]
Degradation of the compound in the assay medium.	While CCT369260 is metabolically stable, consider the stability in your specific cell culture medium over the experiment's duration. Minimize the pre-incubation time of the compound in the medium if stability is a concern.	
Precipitation of the compound in aqueous solutions	Low aqueous solubility.	CCT369260 has low water solubility. For in vivo studies, specific formulations may be required.[2] For in vitro assays, ensure the final DMSO concentration is compatible with your cells and does not cause precipitation. Ultrasonic assistance may be needed when dissolving in DMSO.[1]
Inconsistent experimental results	Inaccurate concentration of stock solution due to solvent evaporation or improper initial weighing.	Use calibrated equipment for weighing. Ensure vials are tightly sealed to prevent solvent evaporation. Periodically check the concentration of your stock solution if it has been stored for an extended period.

## Stability and Storage Conditions Summary

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years[1][2]
	4°C	2 years[1][2]
In Solvent (e.g., DMSO)	-80°C	6 months[1][2]
	-20°C	1 month[1][2]

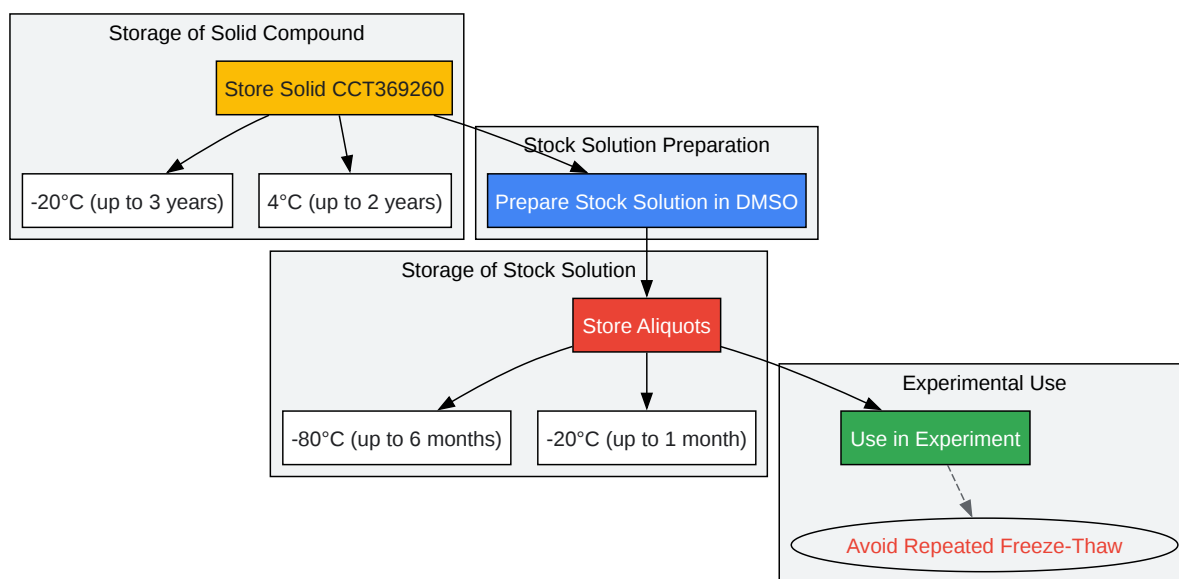
## Experimental Protocols

While specific experimental protocols are highly dependent on the research context, the following provides a general guideline for preparing **CCT369260** stock solutions.

Preparation of a 10 mM DMSO Stock Solution:

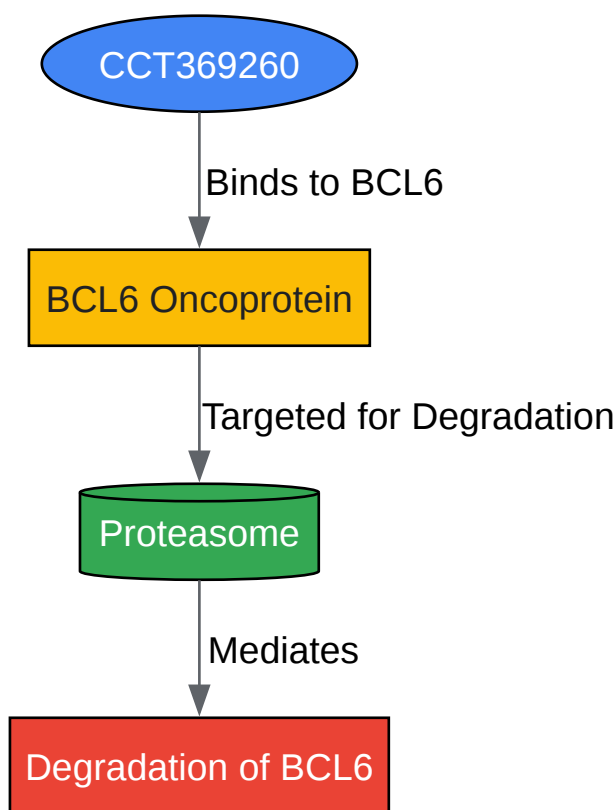
- **Weighing:** Accurately weigh the required amount of **CCT369260** powder (Molecular Weight: 508.99 g/mol ) in a sterile microcentrifuge tube.
- **Dissolving:** Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 0.509 mg of **CCT369260** in 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly to ensure complete dissolution. Gentle warming or sonication may be used if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -80°C for up to six months.

## Visualizations



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Caption: Recommended workflow for handling and storing **CCT369260**.



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Caption: Simplified pathway of **CCT369260**-induced BCL6 degradation.

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